

# Technical Guide: Molar Extinction Coefficient of ICG Maleimide at 780 nm

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## Compound of Interest

Compound Name: ICG Maleimide

CAS No.: 2143933-81-5

Cat. No.: B2449267

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## Executive Summary

Indocyanine Green (ICG) Maleimide is a near-infrared (NIR) fluorophore functionalized for site-specific conjugation to cysteine residues on proteins and antibodies.<sup>[1][2][3]</sup> While widely used for its deep-tissue penetration capabilities (650–900 nm window), ICG is notoriously environmentally sensitive. Its molar extinction coefficient (

) is not a static constant; it shifts significantly based on solvent polarity, concentration (aggregation), and protein binding.

This guide provides the authoritative spectral data, a self-validating conjugation protocol, and the mathematical framework to accurately determine the Degree of Labeling (DOL), specifically addressing the behavior at 780 nm.

## Part 1: Spectral Properties & The "Golden Number"

The molar extinction coefficient (

) represents the intrinsic ability of a chemical species to attenuate light at a given wavelength. [4] For **ICG Maleimide**, 780 nm is the approximate absorption maximum ( ) in aqueous buffers, but this shifts in organic solvents.

## Consensus Data Table

Parameter	Value	Conditions / Notes
(Peak)	218,000 – 230,000 M <sup>-1</sup> cm <sup>-1</sup>	Typical range provided by major vendors (Lumiprobe, Tocris, AAT Bioquest).[4]
(Water/PBS)	780 nm	Predominantly monomeric form. High concentrations (>20 μM) cause H-aggregation, shifting peak to ~700 nm.
(DMSO/MeOH)	785 – 789 nm	Solvatochromic red-shift. At 780 nm in DMSO, absorbance is ~95% of peak.
(Protein-Bound)	805 nm	Binding to albumin/IgG causes a bathochromic shift (red shift) and fluorescence enhancement.
Correction Factor ( )	0.05 – 0.08	Contribution of ICG to . Use 0.07 as the standard starting value.

## Expert Insight: The Solvent Trap

Do not blindly apply the

value from a datasheet without noting the solvent.

- In PBS (Conjugation Buffer): Use

- In DMSO (Stock Solution): The peak is ~789 nm. If you measure at 780 nm, you are on the shoulder.
- Recommendation: Always record a full spectrum (600–900 nm) of your stock solution. If the peak is at 789 nm, use the absorbance at 789 nm for concentration calculations, not 780 nm.

## Part 2: Technical Workflow (Conjugation & Quantification)

This protocol is designed to minimize ICG's two main failure modes: hydrolysis of the maleimide group and H-aggregation (stacking of dye molecules that quenches fluorescence).

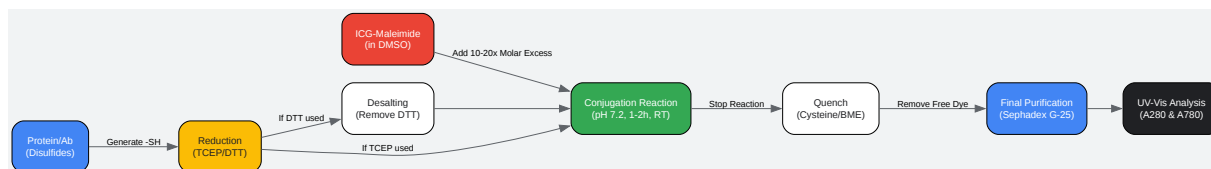
### Phase 1: Preparation & Reduction

Maleimides react with free thiols (sulfhydryls). Most antibodies require reduction of inter-chain disulfides to generate these thiols.

Materials:

- **ICG Maleimide** (Store at -20°C, under argon/nitrogen).
- Anhydrous DMSO.[5]
- TCEP (Tris(2-carboxyethyl)phosphine) or DTT.[5]
- Conjugation Buffer: PBS pH 7.2, 5 mM EDTA (EDTA prevents metal-catalyzed oxidation of thiols).

### Phase 2: The Conjugation Logic



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Figure 1: Step-by-step workflow for ICG-Maleimide conjugation. Note that TCEP does not react with maleimides and does not require removal before conjugation, whereas DTT must be removed.

## Phase 3: Detailed Protocol Steps

- Reconstitution (Critical):
  - Dissolve **ICG Maleimide** in anhydrous DMSO immediately before use.[5]
  - Why? Maleimides hydrolyze in water. ICG aggregates in water.[4] DMSO solves both.
  - Target concentration: 10 mM.
- Protein Reduction:
  - Add 10–20 molar equivalents of TCEP to the protein (1–5 mg/mL).
  - Incubate 30 mins at Room Temperature (RT).
  - Note: If using DTT, you must perform a buffer exchange (Zeba spin column or dialysis) to remove DTT before adding the dye, or the dye will conjugate to the DTT.
- Labeling Reaction:
  - Add 10–20 molar equivalents of ICG-Maleimide to the reduced protein.

- Tip: Add the dye slowly while vortexing gently to prevent local high concentrations that trigger aggregation.
- Incubate 1–2 hours at RT in the dark.
- Purification:
  - Remove excess free dye using a Sephadex G-25 column or similar size-exclusion chromatography (SEC).
  - Visual Cue: The conjugate (protein-dye) will elute first (green band). The free dye (smaller) will remain in the column.

## Part 3: Degree of Labeling (DOL) Calculation

To determine how many ICG molecules are attached to each protein, use the Beer-Lambert Law with correction for the dye's absorbance at 280 nm.

### The Formula

#### Variables Definition

- : Absorbance of the conjugate at the dye's peak (measure at ~780 nm).
- : Molar extinction coefficient of the protein (e.g., IgG  
( $\epsilon_{780}$ )).
- : Absorbance of the conjugate at 280 nm.<sup>[6]</sup>
- : Correction Factor (0.07).
- : Molar extinction coefficient of **ICG Maleimide** ( $\epsilon_{280}$ ).

### Calculation Example

You measure a purified IgG-ICG conjugate:

- Correct

:

- Calculate Concentration of Dye (

):

- Calculate Concentration of Protein (

):

- Calculate DOL:

Result: Approximately 3 ICG molecules per antibody.

## Part 4: Troubleshooting & Stability

### The Aggregation Problem (H-Dimers)

ICG is amphiphilic. In aqueous solutions, the hydrophobic polyene chains stack, forming "H-aggregates."

- Symptom: A new spectral peak appears at ~700 nm (blue-shifted) and fluorescence intensity drops drastically (quenching).
- Prevention:
  - Keep the Degree of Labeling (DOL) low (< 3-4). High DOL forces dyes close together on the protein surface, promoting aggregation.
  - Store conjugates with BSA or in buffers containing low percentages of detergent (e.g., 0.05% Tween-20) if compatible with downstream apps.

### Storage

- Powder: -20°C, desiccated, dark. Stable for 12 months.
- Conjugate: 4°C, dark. Do not freeze conjugates (causes aggregation/precipitation). Add Sodium Azide (0.02%) for long-term storage if not used in vivo.

### References

- Oregon Medical Laser Center (OMLC). Optical Absorption of Indocyanine Green (ICG). Retrieved from [[Link](#)]
- National Institutes of Health (NIH). Emission and absorption properties of indocyanine green in Intralipid solution. J Biomed Opt. Retrieved from [[Link](#)]

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## Sources

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